

An In-Depth Technical Guide to the Photophysical Characteristics of AF 430 Amine

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Compound of Interest

Compound Name: AF 430 amine

Cat. No.: B12371976

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This guide provides a comprehensive overview of the core photophysical characteristics of **AF 430 amine**, a fluorescent dye used in various biological research applications. Tailored for researchers, scientists, and drug development professionals, this document details the spectral properties, quantum yield, and other key parameters of **AF 430 amine**. It also includes detailed experimental protocols for the characterization of this fluorophore and its application in common laboratory techniques.

Core Photophysical Properties

AF 430 is a coumarin-based dye known for its large Stokes shift and high photostability.[1] The amine-reactive derivative, **AF 430 amine**, allows for its conjugation to various biomolecules for fluorescent labeling.[2]

Quantitative Data Summary

The key photophysical characteristics of **AF 430 amine** are summarized in the tables below.

Parameter	Value	Reference
Molecular Formula	C ₂₈ H ₃₈ N ₃ F ₃ O ₆ S	[3]
IUPAC Name	(9-(6-((6-ammoniohexyl)amino)-6-oxohexyl)-8,8-dimethyl-2-oxo-4-(trifluoromethyl)-8,9-dihydro-2H-pyrano[3,2-g]quinolin-6-yl)methanesulfonate	[3]

Property	Value	Reference
Excitation Maximum (λ _{abs})	430 nm	[1][3]
Emission Maximum (λ _{em})	542 nm	[1][3]
Molar Extinction Coefficient (ε)	15,955 L·mol ⁻¹ ·cm ⁻¹	[3]
Fluorescence Quantum Yield (Φ _F)	0.23	[3]
Stokes Shift	112 nm	[1]
pH Stability Range	4 - 10	[2]

Note: The fluorescence lifetime (τ) for **AF 430 amine** is not readily available in the reviewed literature. The lifetime of a fluorophore is an intrinsic property that can be influenced by its local environment.

Experimental Protocols

Accurate characterization of fluorophores is essential for their effective use. The following are detailed methodologies for key experiments related to the photophysical properties of **AF 430 amine**.

UV-Visible Absorption Spectroscopy

This protocol outlines the measurement of the absorption spectrum of **AF 430 amine** to determine its maximum absorption wavelength (λ_{abs}) and molar extinction coefficient (ε).

Materials:

- **AF 430 amine**
- Spectroscopic grade solvent (e.g., DMSO, DMF, or water)[3]
- Dual-beam UV-Vis spectrophotometer
- Matched quartz cuvettes (1 cm path length)

Procedure:

- Sample Preparation:
 - Prepare a stock solution of **AF 430 amine** in the chosen solvent at a concentration of approximately 1 mM.
 - From the stock solution, prepare a series of dilutions with absorbance values in the linear range of the spectrophotometer (typically 0.1 to 1.0).
- Blank Measurement:
 - Fill a quartz cuvette with the pure solvent to be used as a reference.
 - Place the cuvette in the reference beam path of the spectrophotometer.
 - Fill a second cuvette with the same pure solvent and place it in the sample beam path.
 - Run a baseline correction over the desired wavelength range (e.g., 300-600 nm).
- Sample Measurement:
 - Replace the solvent in the sample cuvette with the most dilute **AF 430 amine** solution.
 - Record the absorption spectrum.
 - Repeat the measurement for all prepared dilutions.
- Data Analysis:

- Identify the wavelength of maximum absorbance (λ_{abs}).
- According to the Beer-Lambert law ($A = \epsilon cl$), plot absorbance at λ_{abs} versus concentration.
- The molar extinction coefficient (ϵ) is determined from the slope of the resulting linear fit.

Fluorescence Spectroscopy

This protocol describes the measurement of the fluorescence emission spectrum and the relative quantum yield of **AF 430 amine**.

Materials:

- **AF 430 amine** solution (prepared as in the UV-Vis protocol)
- A stable, well-characterized fluorescence standard with a known quantum yield and absorption/emission in a similar spectral region (e.g., Coumarin 153 in ethanol).
- Spectrofluorometer with a calibrated detector
- Quartz fluorescence cuvettes (1 cm path length)

Procedure:

- Instrument Setup:
 - Set the excitation wavelength of the spectrofluorometer to the λ_{abs} of **AF 430 amine** (430 nm).
 - Set the emission and excitation slit widths to achieve a good signal-to-noise ratio while avoiding detector saturation.
- Emission Spectrum Measurement:
 - Record the fluorescence emission spectrum of the **AF 430 amine** solution, scanning a wavelength range that covers the expected emission (e.g., 450-700 nm).

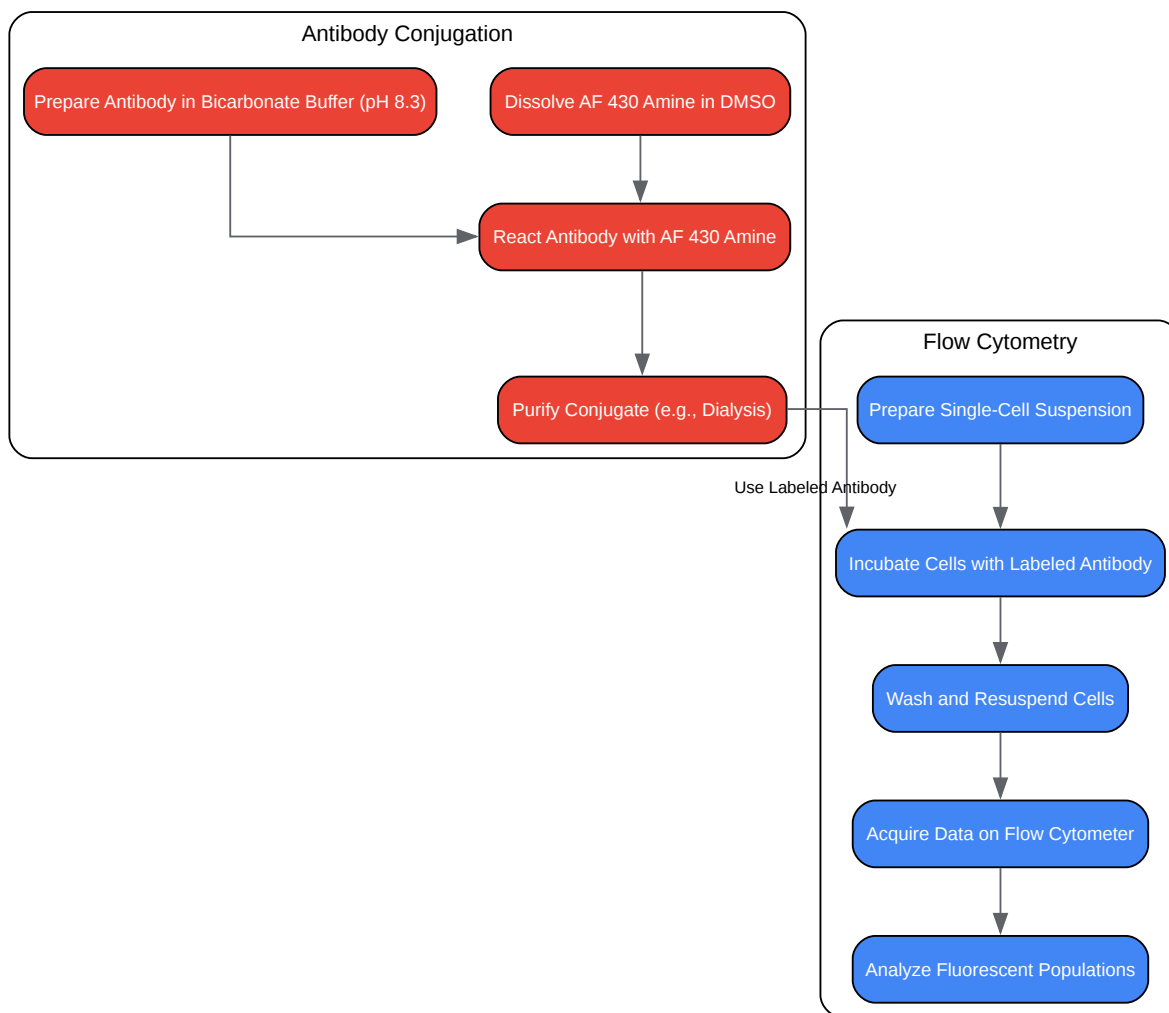
- Record the emission spectrum of the pure solvent to subtract any background fluorescence.
- Quantum Yield Measurement (Relative Method):
 - Prepare a series of dilutions of both the **AF 430 amine** and the reference standard with absorbance values below 0.1 at the excitation wavelength to minimize inner filter effects.
 - Measure the absorbance of each solution at the excitation wavelength using a UV-Vis spectrophotometer.
 - Measure the integrated fluorescence intensity (area under the emission curve) for each solution.
 - Plot the integrated fluorescence intensity versus absorbance for both the sample and the standard.
 - The quantum yield of the sample ($\Phi_{F, \text{sample}}$) can be calculated using the following equation: $\Phi_{F, \text{sample}} = \Phi_{F, \text{ref}} \times (m_{\text{sample}} / m_{\text{ref}}) \times (n_{\text{sample}}^2 / n_{\text{ref}}^2)$ where m is the slope of the plot of integrated fluorescence intensity vs. absorbance, and n is the refractive index of the solvent.

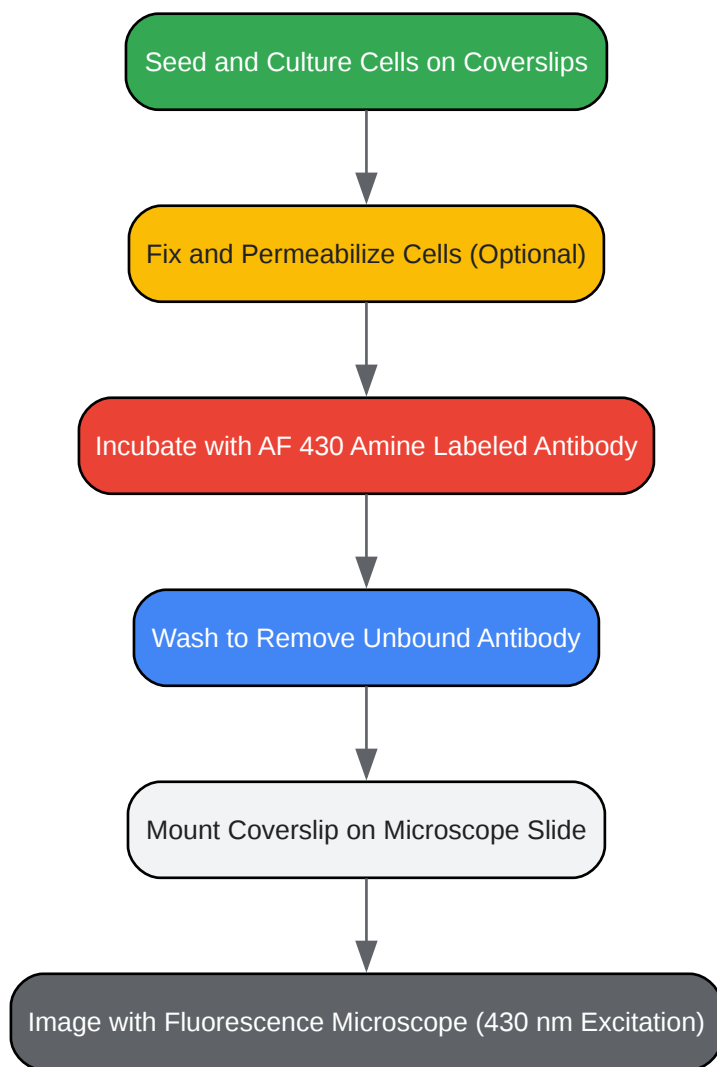
Mandatory Visualizations

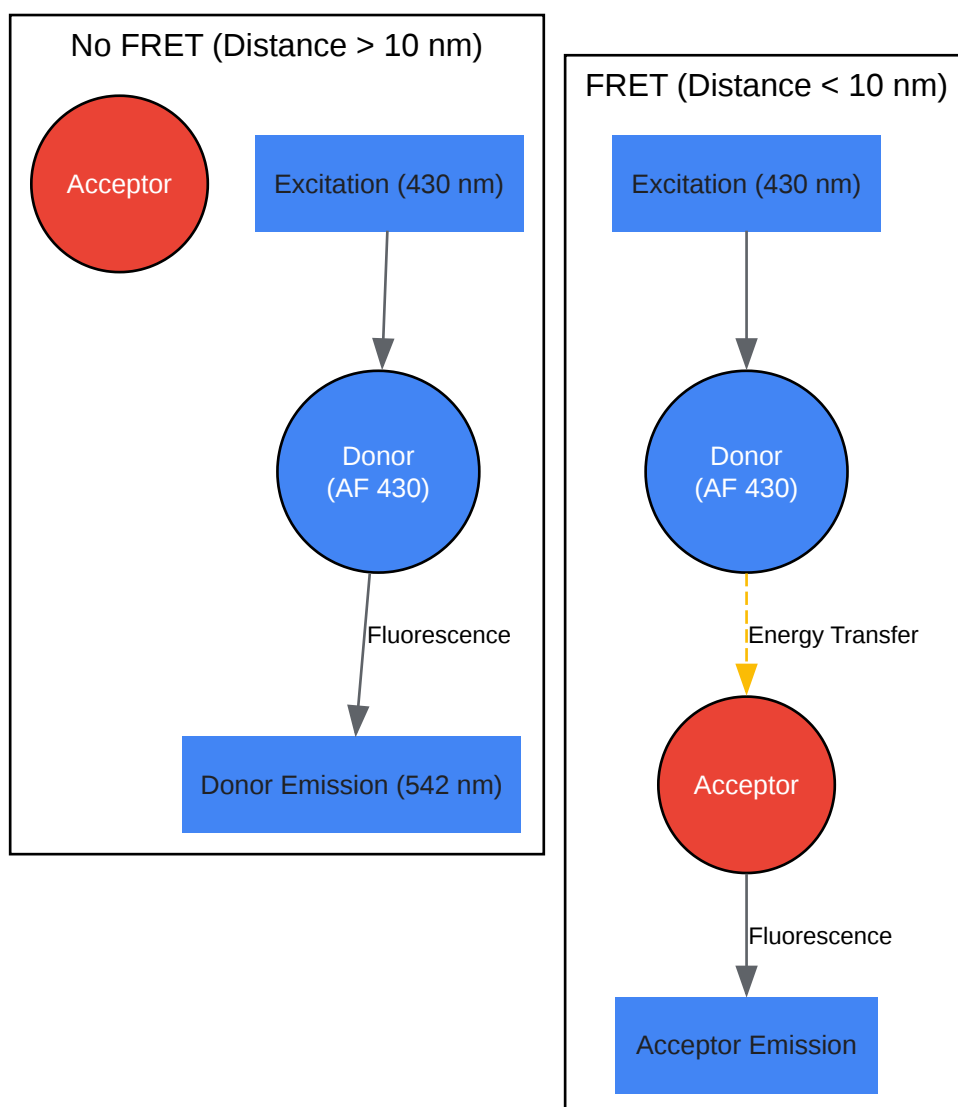
Experimental and Application Workflows

The following diagrams, created using the DOT language, illustrate key experimental workflows and logical relationships relevant to the use of **AF 430 amine**.









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